

# Bromofluoromethane halomethane reactivity comparison

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## Compound Focus: Bromofluoromethane

CAS No.: 373-52-4

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## Halomethane Comparison at a Glance

The table below summarizes the key identifiers, properties, and environmental impacts of **bromofluoromethane** and some common alternative halomethanes [1] [2] [3].

Compound Name	Chemical Formula	Common Code / Trivial Name	Boiling Point (°C)	Molar Mass (g/mol)	Ozone Depletion Potential (ODP)	Primary Uses
Bromofluoromethane	CH <sub>2</sub> BrF	Halon 2402? [1]	19 [1]	112.93 [1]	0.73 [1]	Chemical reagent, pharmaceutical intermediate [1]
Bromotrifluoromethane	CBrF <sub>3</sub>	Halon 1301, Freon 13B1 [2]	-57.75 [2]	148.91 [2]	10 (CCl <sub>3</sub> F = 1) [2]	Fire suppression, refrigerant (historically) [2]
Chlorofluoromethane	CH <sub>2</sub> ClF	Freon 31 [3]	Information Missing	Information Missing	Information Missing	Refrigerant (phased out) [3]

Compound Name	Chemical Formula	Common Code / Trivial Name	Boiling Point (°C)	Molar Mass (g/mol)	Ozone Depletion Potential (ODP)	Primary Uses
Dichlorodifluoromethane	CCl <sub>2</sub> F <sub>2</sub>	Freon 12, CFC-12 [3]	Information Missing	Information Missing	Information Missing	Information Missing
Difluoromethane	CH <sub>2</sub> F <sub>2</sub>	HFC-32 [3]	Information Missing	Information Missing	0 [3]	Refrigerant [3]

## Synthesis and Experimental Analysis

A key differentiator in reactivity is the synthetic approach. Here are detailed methodologies for producing **bromofluoromethane** and a common alternative.

### Synthesis of Bromofluoromethane (CH<sub>2</sub>BrF)

The synthesis of **bromofluoromethane** on a **1 mmol scale** can be achieved via a modified Borodine–Hunsdiecker reaction [4].

- **Objective:** To synthesize CH<sub>2</sub>BrF from a silver salt precursor.
- **Precursor Preparation:** Fluoroacetic acid is neutralized with aqueous potassium hydroxide. Silver nitrate is added to this solution to precipitate **solid silver fluoroacetate (CH<sub>2</sub>FCO<sub>2</sub>Ag)** [4].
- **Reaction Procedure:** Gaseous bromine is brought into contact with the solid CH<sub>2</sub>FCO<sub>2</sub>Ag in a 1:1 molar ratio. This gas-solid contact method increases the reaction yield compared to techniques using liquid bromine [4].
- **Key Characterization:** The vibrational spectra of the resulting molecule and its isotopomers (CH<sub>2</sub><sup>79</sup>BrF and CH<sub>2</sub><sup>81</sup>BrF) are analyzed using infrared (IR) and Raman spectroscopy to confirm the molecular structure and assignment of fundamental bands [4].

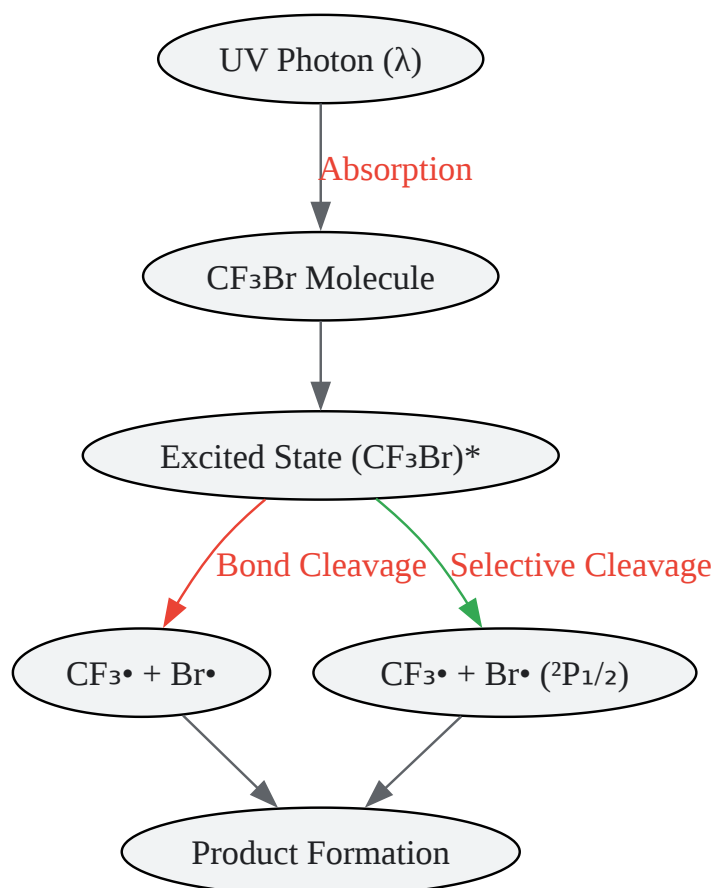
### Synthesis of Bromotrifluoromethane (CBrF<sub>3</sub>)

Bromotrifluoromethane is synthesized industrially in a two-step process from chloroform [2].

- **Step 1 - Fluorination:** Chloroform (CHCl<sub>3</sub>) is reacted with hydrogen fluoride (HF) to produce fluoroform (CHF<sub>3</sub>) [2].  $\text{CHCl}_3 + 3 \text{ HF} \rightarrow \text{CHF}_3 + 3 \text{ HCl}$
- **Step 2 - Bromination:** The resulting fluoroform is then reacted with elemental bromine (Br<sub>2</sub>) to yield bromotrifluoromethane [2].  $\text{CHF}_3 + \text{Br}_2 \rightarrow \text{CBrF}_3 + \text{HBr}$

## Reactivity and Spectral Analysis

Understanding the bond dissociation and spectral properties is crucial for predicting reactivity, particularly in photochemical applications.



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*Diagram: UV-Induced Photodissociation of  $\text{CF}_3\text{Br}$ . The pathway shows how absorption of ultraviolet light can lead to bond cleavage, producing trifluoromethyl and bromine radicals, which are highly reactive species. The wavelength ( $\lambda$ ) can influence the quantum yield and the electronic state of the generated bromine atom [5].*

The photodissociation dynamics are a direct measure of reactivity. The following table compares key experimental findings for several brominated methanes [5].

Molecule	Primary Photodissociation Pathway	Key Experimental Findings & Quantum Yields
CF <sub>3</sub> Br	CF <sub>3</sub> Br + hν → CF <sub>3</sub> • + Br•	Shows <b>wavelength-specific quantum yields</b> for excited Br atoms ( <sup>2</sup> P <sub>1/2</sub> ). Laser UV photofragmentation allows for selective bond dissociation [5].
CF <sub>2</sub> Br <sub>2</sub>	CF <sub>2</sub> Br <sub>2</sub> + hν → CF <sub>2</sub> + 2Br•	Photodissociation at <b>248 nm</b> studied with time-resolved absorption. Research also probes the <b>Br<sub>2</sub> elimination</b> channel using cavity ring-down spectroscopy [5].
CF <sub>2</sub> ClBr	CF <sub>2</sub> ClBr + hν → Products (Cl, Br, CF <sub>2</sub> )	UV laser photodissociation at <b>298 K</b> provides <b>quantum yields for Cl, Br, and CF<sub>2</sub></b> generation, allowing for direct comparison of bond-breaking efficiency [5].

## Key Considerations for Research Applications

When selecting a halomethane for your research, consider these practical aspects:

- **Reactivity and Role:** **Bromofluoromethane** (CH<sub>2</sub>BrF) is noted as an important reagent for synthesizing **intermediates and pharmaceuticals** [1]. Its smaller size and specific halogen mix may offer different reactivity compared to fully halogenated alkanes like CBrF<sub>3</sub>.
- **Environmental and Safety Profile:** The **Ozone Depletion Potential (ODP)** is a critical factor. **Bromofluoromethane** has a significant ODP of 0.73 [1], while Bromotrifluoromethane (CBrF<sub>3</sub>) has a very high ODP of 10 [2]. Alternatives like HFC-32 (CH<sub>2</sub>F<sub>2</sub>) have an ODP of zero [3], making them more environmentally sustainable choices where applicable.
- **Access to Spectral Data:** A significant body of experimental work exists on the **UV/Vis absorption spectra and photochemistry** of brominated methanes like CF<sub>3</sub>Br, CF<sub>2</sub>Br<sub>2</sub>, and CF<sub>2</sub>ClBr [5]. This data is vital for designing photochemical reactions.

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